

Application Notes and Protocols for the Quantification of Nodakenetin in Plant Extracts

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Compound of Interest

Compound Name: Nodakenetin

Cat. No.: B021329

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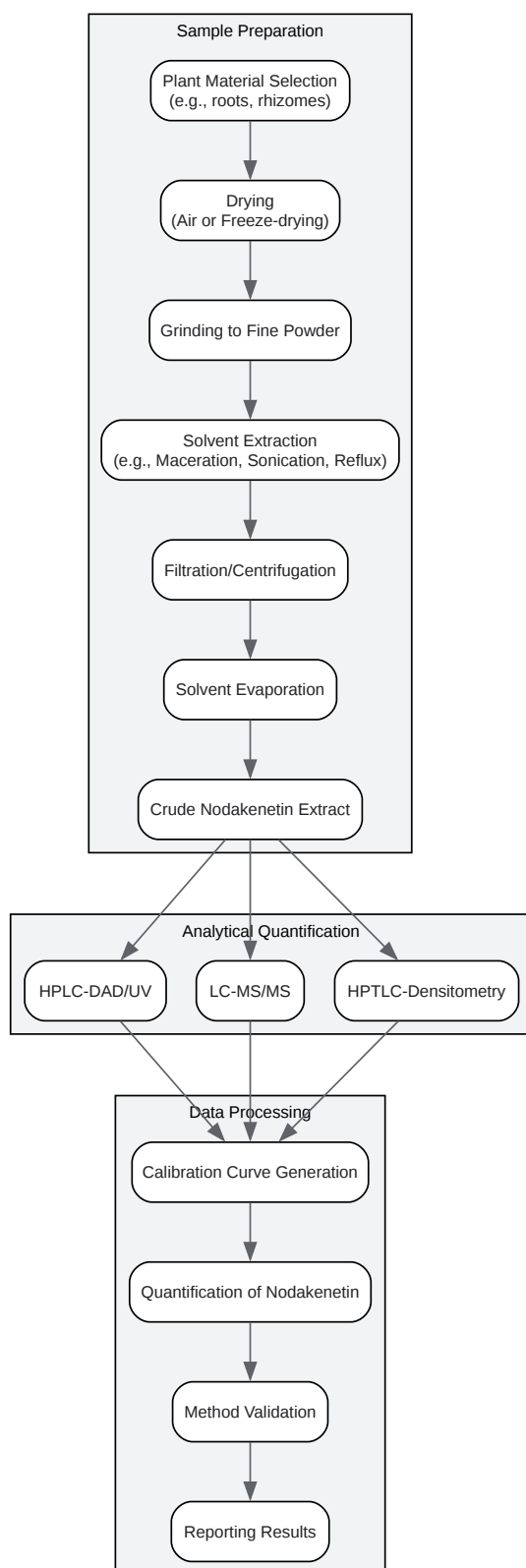
Introduction

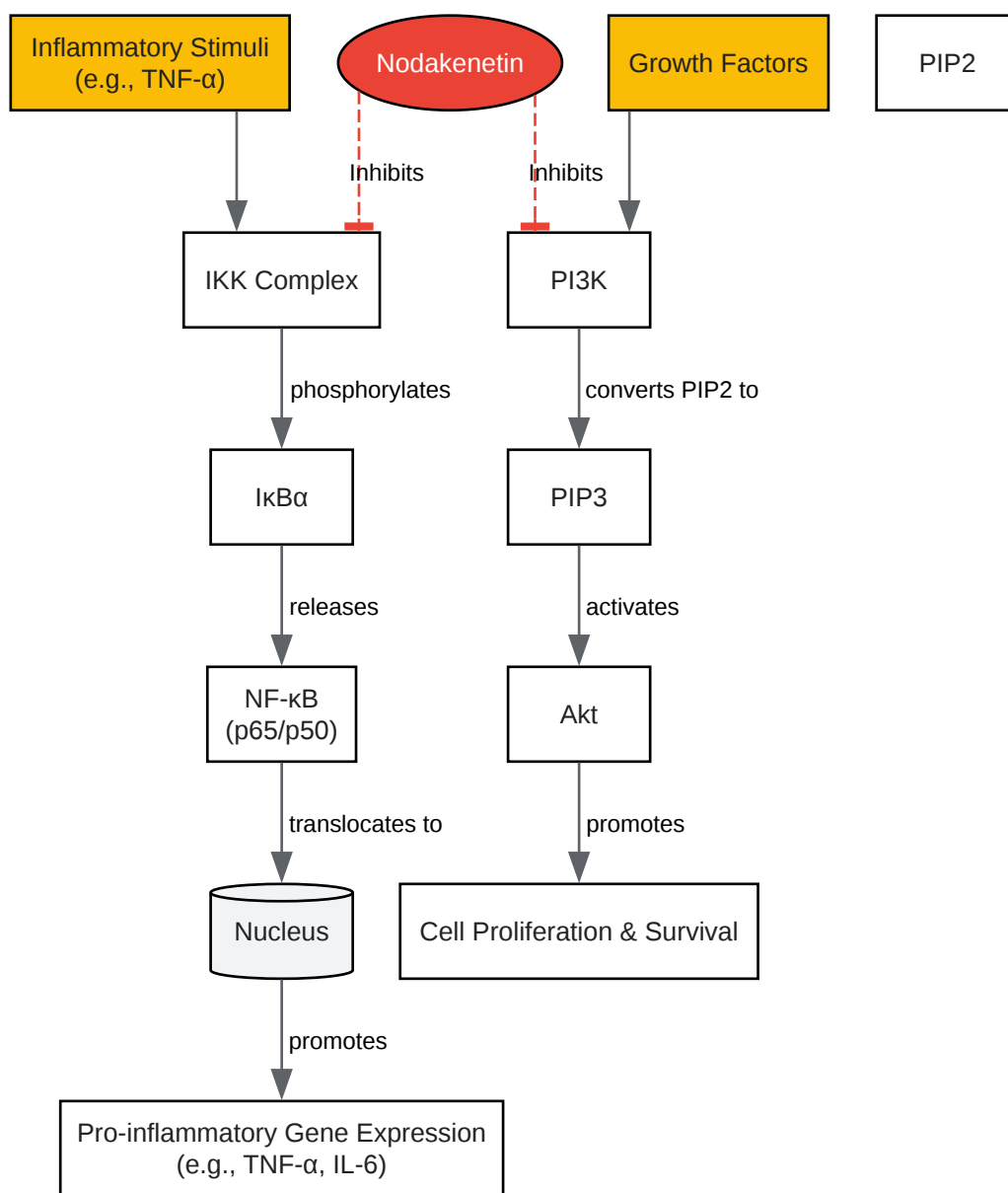
Nodakenetin is a natural coumarin compound predominantly found in plants of the Apiaceae family, such as *Angelica gigas*, *Peucedanum praeruptorum*, and *Notopterygium forbesii*. This bioactive molecule has garnered significant interest within the scientific and pharmaceutical communities due to its diverse pharmacological activities. Research has demonstrated its potential as an anti-inflammatory, anti-tumor, antioxidant, hepatoprotective, and neuroprotective agent.^[1] The mechanisms underlying these effects often involve the modulation of key cellular signaling pathways, including the inhibition of PI3K/Akt, MAPK, and NF-κB pathways.^{[1][2][3]}

Accurate and precise quantification of **Nodakenetin** in plant extracts is crucial for the standardization of herbal medicines, quality control of raw materials, and for pharmacokinetic studies in drug development. This document provides detailed application notes and protocols for the quantification of **Nodakenetin** using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and High-Performance Thin-Layer Chromatography (HPTLC).

Experimental Workflow for Nodakenetin Quantification

The general workflow for the quantification of **Nodakenetin** from plant extracts involves several key stages, from sample preparation to data analysis.





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